

Personal protective equipment for handling 2-Chloro-6-phenoxybenzonitrile

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Compound of Interest

Compound Name: 2-Chloro-6-phenoxybenzonitrile

CAS No.: 91692-70-5

Cat. No.: B3031994

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Operational Safety Guide: 2-Chloro-6-phenoxybenzonitrile

Part 1: Executive Safety Assessment

2-Chloro-6-phenoxybenzonitrile is a halogenated aromatic nitrile. While specific Safety Data Sheets (SDS) for this exact isomer can be sparse in public repositories, its structural activity relationship (SAR) with 2-chlorobenzonitrile and phenoxy derivatives dictates a strict safety profile.

This compound presents a dual-threat mechanism:

- **Bioavailability:** The phenoxy group increases lipophilicity, enhancing dermal absorption potential compared to simple benzonitriles.
- **Metabolic Toxicity:** Aromatic nitriles are generally stable, but metabolic oxidation can release cyanide ions () in the liver, albeit slower than aliphatic nitriles.

Hazard Classification (Derived from Class Analogs):

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3/4 (Harmful or Toxic).
- Skin/Eye Irritation: Category 2 (Irritant) to Category 1 (Potential for serious damage due to phenoxy moiety).
- Aquatic Toxicity: Category 1 (Very toxic to aquatic life) – Strict disposal required.

Part 2: Engineering Controls (Primary Barrier)

PPE is the last line of defense. The following engineering controls are mandatory before PPE is even considered.

Control System	Specification	Operational Logic
Ventilation	Class II, Type A2 Biosafety Cabinet or Chemical Fume Hood	Face velocity must be 80–100 fpm. The compound is a solid powder; laminar flow prevents aerosolization into the user's breathing zone.
Static Control	Ionizing Bar or Anti-static Weighing Boat	Chlorinated powders are often static-prone. Static discharge can scatter toxic dust, bypassing respiratory protection.
Containment	Secondary Tray (Polypropylene)	All weighing and transfer must occur within a tray to capture spills. Do not work directly on the hood sash.

Part 3: Personal Protective Equipment (PPE) Matrix

Rationale: Standard latex gloves are permeable to halogenated aromatics. The following matrix is non-negotiable.

Hand Protection (The Critical Failure Point)

Recommendation: Double-gloving protocol.

- Inner Layer: 4 mil Nitrile (high dexterity).
- Outer Layer: 5-8 mil Extended Cuff Nitrile OR Laminate Film (Silver Shield®) for prolonged handling (>30 mins).



Technical Insight: Movement reduces glove breakthrough time by up to 58% [1]. Never rely on a single thin nitrile glove for chlorinated aromatics; micro-tears and permeation can occur undetected.

Respiratory Protection

Scenario A: Solid Handling (Weighing/Transfer)

- Minimum: N95/P100 disposable respirator (if outside a hood - not recommended).
- Optimal: Engineering controls (Hood) render personal respirators secondary.

Scenario B: Solution Handling (Dissolved in DCM/Methanol)

- Device: Half-face elastomeric respirator.
- Cartridge: Organic Vapor (OV) + P100 Combo (Magenta/Black band).
- Why: If the compound is dissolved in volatile solvents (e.g., Dichloromethane), the solvent acts as a carrier, transporting the toxicant through standard masks.

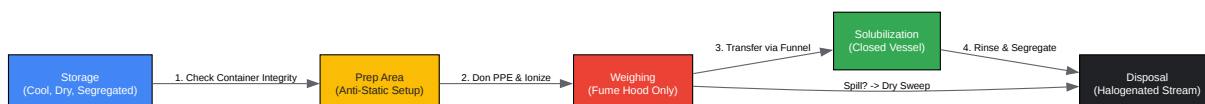
Eye & Body Protection[1]

- Eyes: Chemical Safety Goggles (Indirect Vent). Safety glasses are insufficient due to the risk of dust migration behind the lens.

- Body: Tyvek® Lab Coat (Disposable). Cotton coats absorb toxic dusts and become secondary contamination sources.

Part 4: Operational Workflow & Visualization

The following diagram outlines the "Chain of Custody" for the chemical to ensure zero exposure.



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Figure 1: Safe handling workflow emphasizing containment at the weighing stage, the highest risk point for inhalation exposure.

Part 5: Step-by-Step Handling Protocol

Phase 1: Preparation

- Glove Check: Inspect outer gloves for pinholes by inflating them with air.
- Sash Height: Lower fume hood sash to the marked "Safe Operation" level (usually 18 inches).
- Balance Setup: Place the analytical balance inside the hood. Surround it with a damp paper towel (to trap stray dust).

Phase 2: Weighing & Transfer

- Open Container: Tap the container gently on the bench to settle dust before opening.
- Dispense: Use a disposable spatula. Never re-use spatulas to prevent cross-contamination.
- Transfer: If moving the powder to a flask, use a wide-mouth funnel.

- Seal: Immediately recap the stock container. Parafilm is recommended for long-term storage to prevent moisture ingress (hydrolysis risk).

Phase 3: Decontamination

- Wipe Down: Wipe the balance and hood surface with a solvent-dampened cloth (Acetone or Ethanol, depending on solubility).
- Doffing: Remove outer gloves inside the hood and dispose of them as solid hazardous waste.
- Wash: Wash hands with soap and cool water (warm water opens pores, increasing absorption risk).

Part 6: Disposal & Emergency Procedures[2][3][4]

Waste Streams

- Solid Waste: Contaminated gloves, paper towels, and weighing boats must go into "Hazardous Solid Waste - Toxic."
- Liquid Waste: Solutions containing **2-Chloro-6-phenoxybenzonitrile** must be segregated into "Halogenated Organic Waste."
 - Critical: Do not mix with acidic waste streams. Acid contact with nitriles can theoretically liberate Hydrogen Cyanide (HCN) gas [2].

Spill Response

- Evacuate: If a large amount (>5g) is spilled outside the hood, evacuate the immediate area.
- PPE Upgrade: Don a full-face respirator and Tyvek suit before re-entering.
- Cleanup: Do not dry sweep. Cover with a damp absorbent pad or use a HEPA vacuum designated for hazardous chemicals.

References

- Centers for Disease Control and Prevention (CDC). (2019). Chemical resistance of disposable nitrile gloves exposed to simulated movement. NIOSH Science Blog. Available at: [\[Link\]](#)
- National Institute for Occupational Safety and Health (NIOSH). (2016).^[1] IDLH Value Profile for Benzonitrile.^[1] DHHS (NIOSH) Publication No. 2017-104.^[1] Available at: [\[Link\]](#)
- New Jersey Department of Health. (2017). Hazardous Substance Fact Sheet: Benzonitrile.^[2] Available at: [\[Link\]](#)

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Sources

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- 2. [zycz.cato-chem.com](https://www.zycz.cato-chem.com) [[zycz.cato-chem.com](https://www.zycz.cato-chem.com)]
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